

# Proper Disposal of 1,3-Dimethyluric Acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>: A Comprehensive Guide

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## Compound of Interest

Compound Name: 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>

Cat. No.: B12057704

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the safe disposal of 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>, a stable, non-radioactive isotopically labeled compound.

## Essential Safety and Handling Information

1,3-Dimethyluric acid, including its isotopically labeled forms, is a combustible solid. While it is not classified as a hazardous substance, it is crucial to follow standard laboratory safety protocols. Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times when handling the compound.

## Quantitative Data Summary

For quick reference, the key physical and safety properties of 1,3-Dimethyluric acid are summarized in the table below.

Property	Value
Physical State	Solid
Appearance	White to off-white powder
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>4</sub> O <sub>3</sub> (unlabeled)
Storage Temperature	-20°C
Hazard Classification	Combustible Solid

## Step-by-Step Disposal Protocol

The disposal of 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub> is governed by its chemical properties as the stable isotopic labels (<sup>13</sup>C and <sup>15</sup>N) do not confer radioactivity.[1][2] Therefore, it should be treated as non-hazardous chemical waste, in accordance with local, state, and federal regulations.[3]

### 1. Waste Identification and Segregation:

- Designate a specific, clearly labeled waste container for 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub> waste.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.

### 2. Containerization:

- Use a high-density polyethylene (HDPE) or glass container with a secure, tight-fitting lid for solid waste.
- For solutions, use a compatible liquid waste container.
- Ensure the container is properly labeled with the full chemical name: "1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>".

### 3. Waste Accumulation:

- Store the waste container in a designated, well-ventilated, and cool area, away from heat sources and incompatible materials.

- Keep the container closed at all times except when adding waste.

#### 4. Disposal Request:

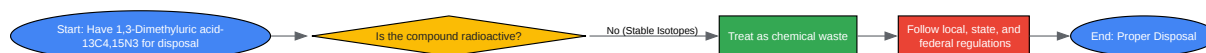
- Once the waste container is full, or in accordance with your laboratory's waste disposal schedule, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Complete all required waste disposal forms accurately, providing the full chemical name and quantity.

#### 5. Decontamination of Empty Containers:

- Triple-rinse the empty 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$  container with a suitable solvent (e.g., water or ethanol).
- Collect the rinsate and dispose of it as chemical waste.
- After thorough cleaning, the container can be disposed of as non-hazardous waste or recycled, depending on institutional policies.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$ .



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Caption: Disposal workflow for 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$ .

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## References

- 1. moravek.com [moravek.com]
- 2. benchchem.com [benchchem.com]
- 3. 1,3-Dimethyluric acid | 944-73-0 [amp.chemicalbook.com]
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